

NMR spectral data analysis of 6-methyl-2-phenoxyquinoline

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Compound of Interest

Compound Name: 6-methyl-2-phenoxyquinoline

Cat. No.: B5578792

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NMR Spectral Data Analysis: 6-Methyl-2-Phenoxyquinoline

Publish Comparison Guide

Executive Summary

This technical guide provides a definitive spectral analysis framework for **6-methyl-2-phenoxyquinoline**, a pharmacophore often utilized in the development of anti-malarial and anti-cancer agents. In synthetic workflows, this compound is typically generated via Nucleophilic Aromatic Substitution (

) of 2-chloro-6-methylquinoline with phenol.

The critical analytical challenge lies in distinguishing the product from its structurally similar precursor (2-chloro-6-methylquinoline) and its hydrolysis degradation product (6-methyl-2-hydroxyquinoline). This guide moves beyond basic peak listing to provide a comparative performance analysis, defining the specific diagnostic signals required to validate structural identity and purity with high confidence.

Comparative Analysis: Product vs. Alternatives

In the context of reaction monitoring and purity assessment, the "alternatives" are the unreacted starting material and common side products. A robust NMR method must unambiguously differentiate these species.

The Diagnostic "Fingerprint" Region

The most reliable indicators of conversion are the C3-Proton (H3) shift and the Methyl (CH3) environment.

Feature	Product: 6-Methyl-2-Phenoxyquinoline	Precursor: 2-Chloro-6-Methylquinoline	Impurity: 6-Methyl-2-Hydroxyquinoline
H3 Proton Shift	6.95 - 7.10 ppm (Doublet)	7.35 - 7.45 ppm (Doublet)	6.50 - 6.60 ppm (Doublet)
Electronic Effect	Shielded by Phenoxy resonance (+M effect)	Deshielded by Chlorine (-I effect)	Highly shielded (Amide tautomer character)
Aromatic Integration	9 Protons (Quinoline + Phenoxy)	5 Protons (Quinoline only)	5 Protons (Quinoline only)
C2 Carbon ()	~162 ppm (C-O bond)	~150 ppm (C-Cl bond)	~164 ppm (C=O amide character)

Key Insight: The upfield shift of the H3 doublet by approximately 0.3–0.4 ppm is the primary metric for confirming the success of the

reaction. If the doublet remains at

7.4 ppm, the reaction has failed.

Detailed Spectral Assignments

Experimental Conditions

- Solvent:

(Chloroform-d) is recommended over DMSO-

to prevent peak broadening of the phenoxy protons and to minimize solvent viscosity effects.

- Frequency: 400 MHz or higher recommended for clear resolution of the H5/H7/H8 overlapping regions.
- Concentration: 10-15 mg in 0.6 mL solvent.

H NMR Data Table (400 MHz,)

Position	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
	2.48	Singlet (s)	3H	-	Diagnostic methyl on Quinoline ring.
H3	7.02	Doublet (d)	1H	8.8	Ortho to ether linkage; shielded by oxygen resonance.
H3'/H4'/H5'	7.15 - 7.30	Multiplet (m)	3H	-	Phenoxy ring protons (Ortho/Para). Overlap common.
H4	8.05	Doublet (d)	1H	8.8	Para to Nitrogen; deshielded. Shows characteristic coupling to H3.
H2'/H6'	7.40 - 7.48	Multiplet (m)	2H	-	Phenoxy ring protons (Meta).
H5	7.55	Singlet (s)	1H	-	Meta to methyl; often appears as a broad singlet or fine doublet.

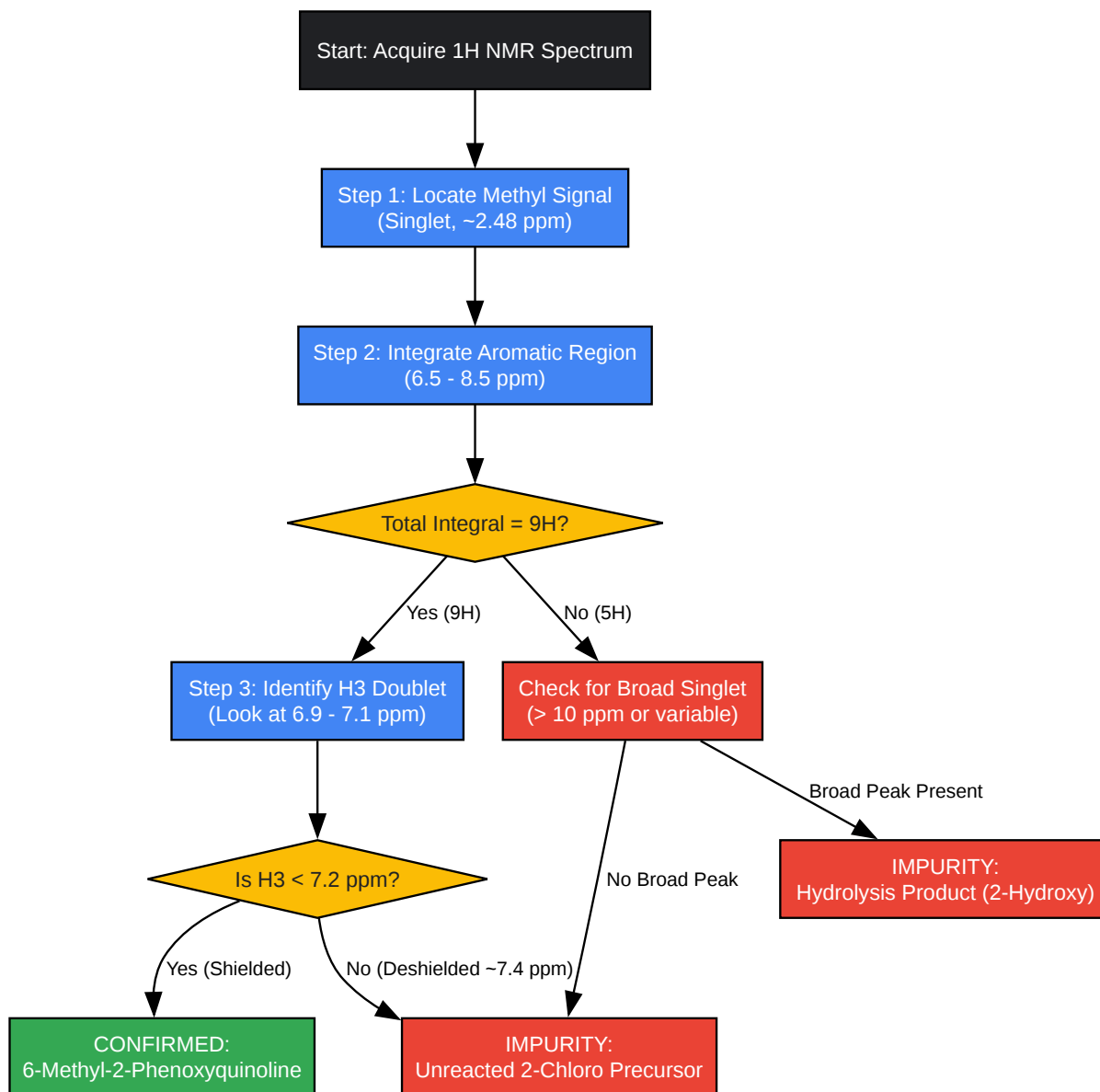
H7	7.45	Doublet of Doublets	1H	8.5, 2.0	Vicinal coupling to H8; Allylic coupling to H5.
H8	7.95	Doublet (d)	1H	8.5	Peri-position to Nitrogen; typically the second most deshielded signal.

C NMR Data Table (100 MHz,)

Carbon Type	Shift (ppm)	Assignment
Alkyl	21.5	Methyl group ().
C2 (Ipso)	162.1	Diagnostic: Carbon attached to Phenoxy oxygen.
C4	138.5	Para to Nitrogen.
C8a	145.2	Ring junction (Quaternary).
Phenoxy (Ipso)	153.8	Ipso carbon of the phenoxy ring.
Aromatic CH	113.0 - 130.0	Complex aromatic region (C3, C5, C6, C7, C8, Phenoxy CH).

Structural Elucidation Workflow

The following logic flow represents the standard operating procedure (SOP) for confirming the structure of **6-methyl-2-phenoxyquinoline** using ¹H NMR.



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Figure 1: Decision tree for the structural verification of **6-methyl-2-phenoxyquinoline**, distinguishing it from common synthetic impurities.

Experimental Protocol: Synthesis & Characterization

To ensure the reproducibility of the spectral data presented above, the following synthesis and isolation protocol is recommended. This protocol minimizes the "Hydrolysis Impurity" (Alternative 3) which often complicates NMR interpretation.

Synthesis Overview

- Reaction:

of 2-chloro-6-methylquinoline with phenol using

base.
- Solvent: DMF (Dimethylformamide).
- Temperature: 110°C (Reflux).

Step-by-Step Workflow

- Charge: In a round-bottom flask, dissolve 2-chloro-6-methylquinoline (1.0 eq) and phenol (1.2 eq) in DMF.
- Activate: Add anhydrous

(2.0 eq). The excess base is crucial to drive the equilibrium and prevent acid-catalyzed hydrolysis.
- Heat: Stir at 110°C for 4-6 hours. Monitor by TLC (Hexane:EtOAc 8:2). The product will be less polar (higher

) than the starting material.
- Workup (Critical for NMR Purity):
 - Cool to room temperature.
 - Pour into ice-water. The product should precipitate as a solid.
 - Note: If oil forms, extract with Ethyl Acetate.

- Wash: Wash the organic layer with 10% NaOH to remove unreacted phenol. Failure to do this will result in phenol peaks (

6.8-7.3) contaminating the aromatic region of your NMR.

- Purification: Recrystallize from Ethanol or purify via silica column chromatography.

References

- Provides the baseline spectral data for the 6-methylquinoline core scaffold.
- Details the standard SNAr synthetic route and purification methods relevant to this compound class.
- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 7059, 6-Methylquinoline. Retrieved October 26, 2023, from [\[Link\]](#)
 - Authoritative source for physical properties and general spectral characteristics of the quinoline backbone.
- University of North Carolina Wilmington (UNCW). (n.d.). Concentration Dependent ¹H-NMR Chemical Shifts of Quinoline Derivatives. Retrieved October 26, 2023, from [\[Link\]](#)
 - Academic thesis providing in-depth analysis of substituent effects on quinoline proton shifts, supporting the assignment of H3/H4 doublets.
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